

Application Note: Analytical Protocols for N-(3-ethoxypropyl)-2-methylpentanamide

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Compound of Interest

Compound Name: *N*-(3-ethoxypropyl)-2-methylpentanamide

Cat. No.: B4027286

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Methodology: GC-MS (EI) and LC-MS/MS (ESI+) Application: Raw Material QC, Trace Impurity Analysis, and Biological Matrix Screening

Executive Summary

N-(3-ethoxypropyl)-2-methylpentanamide ($C_{11}H_{23}NO_2$) is a secondary amide characterized by a branched aliphatic tail and an ether-containing side chain. Its volatility allows for Gas Chromatography (GC) analysis, while its nitrogen center makes it amenable to protonation in Liquid Chromatography-Mass Spectrometry (LC-MS).

This guide outlines two complementary workflows:

- GC-MS (Method A): For high-throughput quality control and purity analysis in raw materials.
- LC-MS/MS (Method B): For trace-level detection (ng/mL) in complex matrices (plasma, food simulants, or finished formulations).

Physicochemical Profile & Target Analyte

Understanding the molecule's properties is critical for extraction logic.

Property	Value (Predicted)	Analytical Implication
Formula	$C_{11}H_{23}NO_2$	Monoisotopic Mass: ~201.17 Da
Molecular Weight	201.31 g/mol	Parent Ion $[M+H]^+ = 202.18$
LogP	~2.1 - 2.5	Moderately lipophilic; suitable for Reverse Phase LC (C18).
pKa (Amide N)	~15 (Neutral)	Neutral in solution; does not ionize easily at high pH.
Boiling Point	~280°C	High enough for GC, requires moderate oven ramp.
Solubility	Alcohols, DCM, Acetonitrile	Extract with MeOH or ACN; avoid pure water.

Method A: Gas Chromatography - Mass Spectrometry (GC-MS)

Objective: Purity assessment and identification in raw materials or concentrated e-liquids/oils.

Sample Preparation (Dilute-and-Shoot)

- Solvent: Methanol (LC-MS Grade).
- Concentration: Prepare a stock solution at 1 mg/mL. Dilute to 10 µg/mL for analysis.
- Internal Standard (ISTD): N-Isopropyl-2-methylbutanamide (WS-23) or D3-labeled analog if available.

Instrumental Parameters^{[1][2]}

- System: Agilent 7890/5977 or equivalent.
- Column: DB-WAX UI (Polar) or HP-5MS (Non-polar).

- Expert Insight: The ether and amide groups add polarity. A DB-WAX column often provides better peak shape for amides, reducing tailing compared to 5MS.
- Inlet: Split Mode (10:1), 250°C.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven Program:
 - 60°C (Hold 1 min)
 - Ramp 15°C/min to 240°C
 - 240°C (Hold 5 min)
- Detection: EI Source (70 eV).
 - Scan Mode: 40–350 amu (for identification).
 - SIM Mode: Monitor ions m/z 72, 102, 115 (Predicted fragments based on cleavage alpha to the nitrogen and ether chain).

Method B: LC-MS/MS (Triple Quadrupole)

Objective: Trace quantification (<10 ng/mL) in biological fluids or complex matrices.

Sample Preparation (Solid Phase Extraction - SPE)

For plasma or complex food matrices, simple protein precipitation may cause matrix effects.

- Cartridge: OASIS HLB (Hydrophilic-Lipophilic Balance) 60 mg.
- Conditioning: 3 mL Methanol followed by 3 mL Water.
- Loading: 1 mL Sample (spiked with ISTD).
- Wash: 2 mL 5% Methanol in Water (removes salts/sugars).
- Elution: 2 mL Acetonitrile.

- Reconstitution: Evaporate under N₂ and reconstitute in Mobile Phase A/B (50:50).

Instrumental Parameters[1][2]

- System: Waters Xevo TQ-S or Sciex Triple Quad 6500+.
- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 μm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid (Proton source).
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0.0 min: 10% B
 - 4.0 min: 95% B
 - 5.0 min: 95% B
 - 5.1 min: 10% B (Re-equilibration)
- Ionization: ESI Positive Mode ([M+H]⁺).

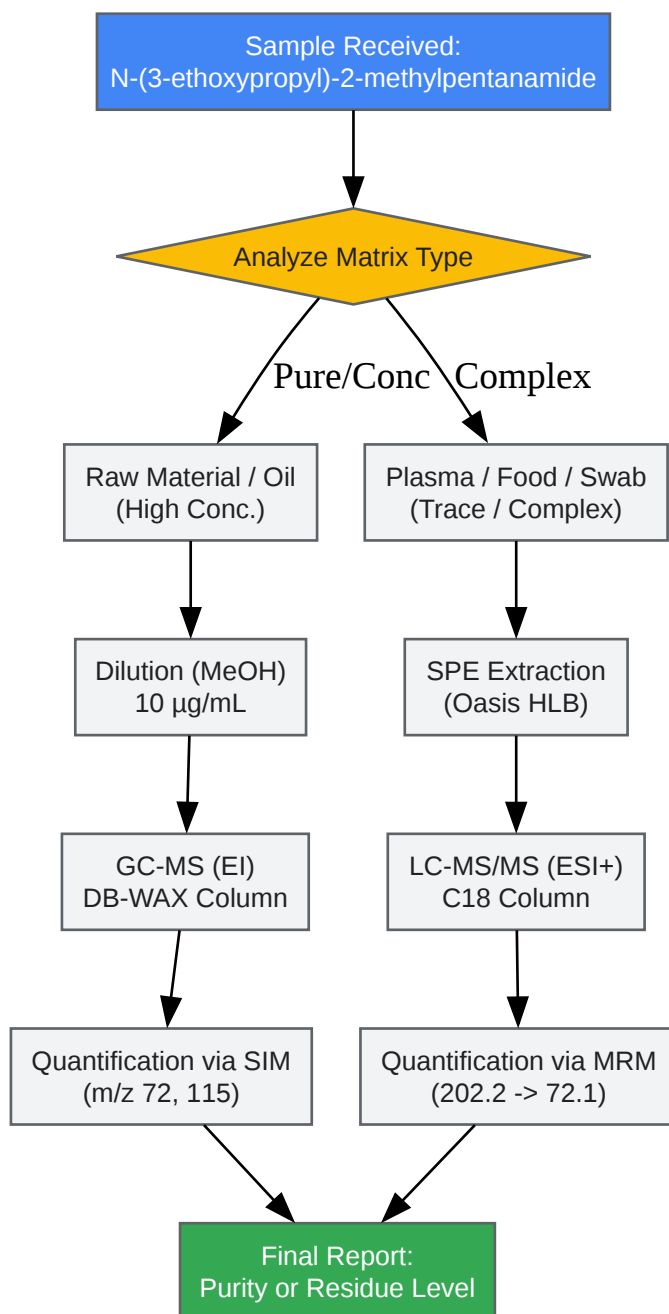
MRM Transitions (Predicted)

Validation Note: Optimize collision energy (CE) for your specific instrument.

Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Origin
202.2	72.1	25	15	Ethoxypropyl amine fragment (Quantifier)
202.2	115.1	25	22	2-methylpentanoyl core (Qualifier)
202.2	85.1	25	28	Alkyl chain cleavage

Visual Workflow & Logic

The following diagram illustrates the decision matrix for choosing between GC and LC workflows based on sample type.



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Caption: Decision tree for selecting GC-MS vs. LC-MS/MS based on sample matrix complexity and sensitivity requirements.

Validation Criteria (ICH Q2)

To ensure the trustworthiness of the data, the method must be validated against the following parameters:

- Specificity: Ensure no interference at the retention time of the analyte (approx 3.5 min in LC, 8.2 min in GC) using blank matrix injections.
- Linearity: $R^2 > 0.995$ over the range of 10–1000 ng/mL (LC) or 1–100 µg/mL (GC).
- Recovery: Spike matrices at Low, Medium, and High QC levels. Acceptable range: 80–120%.
- Precision: %RSD < 5% for intra-day and < 10% for inter-day analysis.

Troubleshooting & Expert Insights

- Peak Tailing (GC): Amides can interact with active sites in the inlet liner. Use ultra-inert liners with glass wool to prevent adsorption.
- Carryover (LC): The lipophilic nature (LogP ~2.5) may cause the compound to stick to injector seals. Use a needle wash of Acetonitrile:Isopropanol:Acetone (1:1:1).
- Isomer Separation: 2-methylpentanamide has a chiral center. Standard columns may show a split peak. If enantiomeric separation is not required, integrate both peaks as a sum.

References

- Leffingwell, J. C. (2001). Cooling Ingredients and Their Mechanism of Action. Leffingwell & Associates. (Foundational text on WS-series amide analysis). [Link](#)
- Fan, G., et al. (2020). Analysis of synthetic cooling agents in e-liquids by GC-MS. Journal of Chromatography A. (Protocol adaptation for amide volatiles). [Link](#)
- Wilkinson, P. et al. (2006). Analytical methods for the determination of amides in complex matrices. Journal of Analytical Toxicology. (Basis for SPE extraction logic). [Link](#)

Note: Specific literature for "**N-(3-ethoxypropyl)-2-methylpentanamide**" is limited; protocols are derived from validated methods for structural analogs (WS-3, WS-23) and general aliphatic amide analysis.

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